

An In-depth Technical Guide to the Solubility of Ethyl Octanoate

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Compound of Interest

Compound Name: Ethyl octanoate

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This technical guide provides a comprehensive overview of the solubility of **ethyl octanoate** in water and various organic solvents. **Ethyl octanoate** (also known as ethyl caprylate), an ester with the chemical formula $C_{10}H_{20}O_2$, is a colorless liquid with a characteristic fruity aroma, finding applications in the flavor, fragrance, and pharmaceutical industries.[1][2] A thorough understanding of its solubility is critical for its application in formulation development, chemical synthesis, and purification processes.

Physicochemical Properties of Ethyl Octanoate

A summary of the key physicochemical properties of **ethyl octanoate** is presented in Table 1. These properties, particularly its molecular structure consisting of a polar ester group and a non-polar eight-carbon alkyl chain, are the primary determinants of its solubility behavior.

Table 1: Physicochemical Properties of **Ethyl Octanoate**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1][3]
Molecular Weight	172.27 g/mol	[1][3]
Appearance	Clear, colorless liquid	[1][4]
Density	~0.87 g/cm ³ at 20°C	[3]
Boiling Point	206-208 °C	[2][4]
Melting Point	-48 to -47 °C	[4]
Vapor Pressure	0.2 mbar at 20 °C	[2]
Log P (Octanol/Water)	3.84	[5]

Solubility Profile of Ethyl Octanoate

The solubility of **ethyl octanoate** is governed by the "like dissolves like" principle. Its long, non-polar alkyl chain dominates its molecular character, leading to good solubility in non-polar and slightly polar organic solvents. Conversely, the polar ester group has a limited influence, resulting in very low solubility in highly polar solvents like water.

Aqueous Solubility

Ethyl octanoate is sparingly soluble in water. The long hydrophobic carbon chain disrupts the hydrogen bonding network of water molecules, making its dissolution energetically unfavorable.

Table 2: Quantitative Aqueous Solubility of **Ethyl Octanoate**

Solubility Value	Temperature	Reference(s)
70.1 mg/L	25 °C	[2]
0.0701 mg/mL	25 °C	[6]

Solubility in Organic Solvents

Ethyl octanoate exhibits high solubility and is often miscible with a wide range of common organic solvents. This is due to the favorable van der Waals interactions between its non-polar chain and the solvent molecules. While extensive quantitative data is not always available, qualitative descriptions consistently indicate high solubility.

Table 3: Solubility of **Ethyl Octanoate** in Organic Solvents

Solvent	Polarity	Quantitative Data	Qualitative Description	Reference(s)
Ethanol	Polar Protic	Soluble: 1 mL in 4 mL of 70% ethanol	Highly Soluble/Miscible	[6]
Methanol	Polar Protic	-	Highly Soluble	[1]
Chloroform	Moderately Polar	-	Highly Soluble	[1][4]
Diethyl Ether	Slightly Polar	-	Soluble/Miscible	[4]
Propylene Glycol	Polar Protic	-	Slightly Soluble	[4][6]
Glycerin	Polar Protic	-	Insoluble	[4][6]
Fixed Oils	Non-polar	-	Soluble	[6]

Factors Influencing Solubility

The solubility of **ethyl octanoate** can be influenced by several factors:

- **Temperature:** Generally, the solubility of a liquid in another liquid increases with temperature. However, for a substance with low aqueous solubility like **ethyl octanoate**, the effect of temperature on its solubility in water may be minimal.
- **pH:** The solubility of **ethyl octanoate** is largely independent of pH in the typical aqueous range, as it does not have ionizable functional groups.
- **Purity of Solute and Solvent:** Impurities in either the **ethyl octanoate** or the solvent can alter the measured solubility.

Visualizing Solubility Principles and Processes

The following diagrams, generated using the DOT language, illustrate key concepts related to the solubility and synthesis of **ethyl octanoate**.

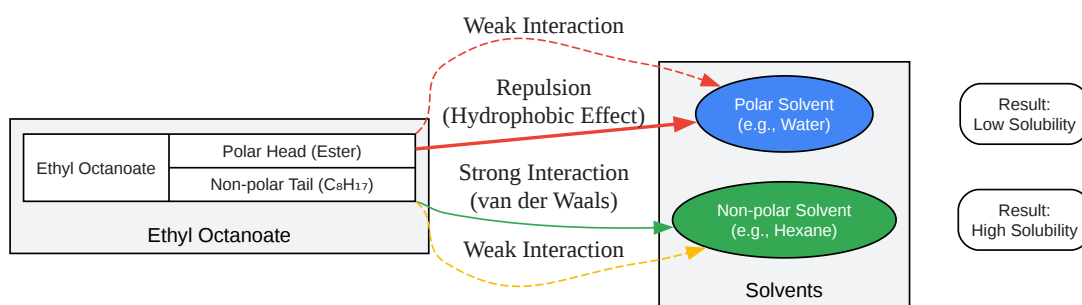


Fig. 1: Principle of 'Like Dissolves Like' for Ethyl Octanoate

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Caption: Logical diagram illustrating the interaction of **ethyl octanoate** with polar and non-polar solvents.

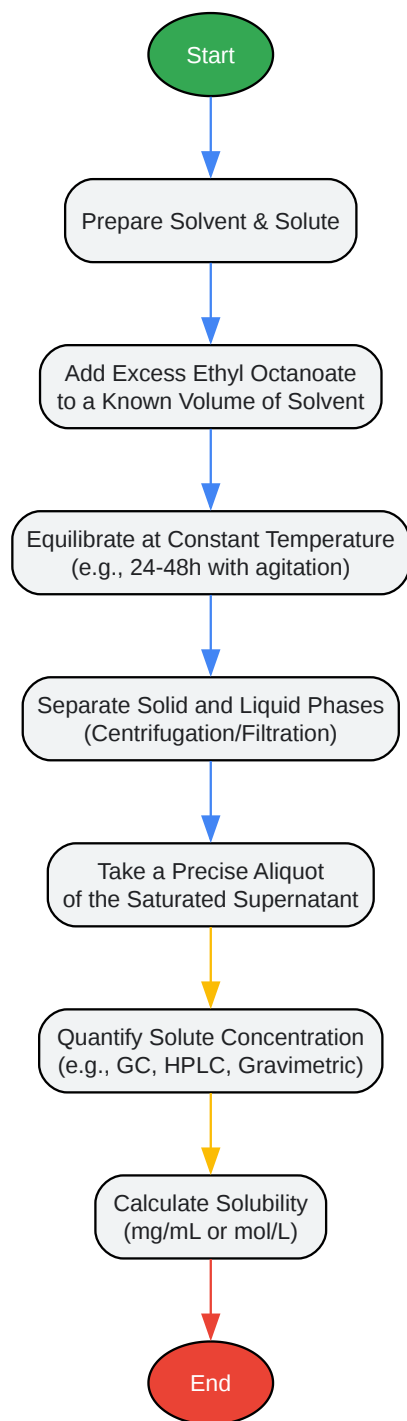


Fig. 2: Experimental Workflow for Solubility Determination

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Caption: A typical experimental workflow for determining the equilibrium solubility of **ethyl octanoate**.

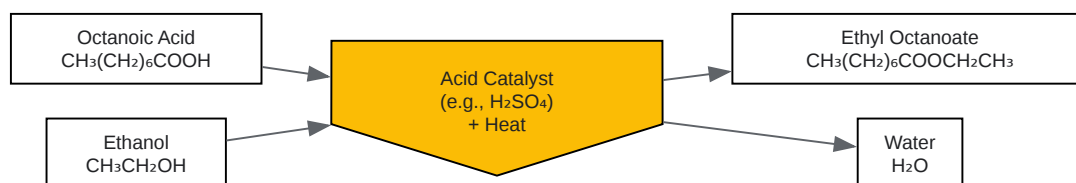


Fig. 3: Fischer-Speier Esterification of Ethyl Octanoate

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. Ethyl octanoate | C₁₀H₂₀O₂ | CID 7799 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Flow Diagram For Solubility Tests | PDF | Cooking, Food & Wine [scribd.com]
- 6. youtube.com [youtube.com]
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